

Physical properties of 3,3-Dimethyl-1-indanone (melting point, boiling point)

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Compound of Interest

Compound Name: 3,3-Dimethyl-1-indanone

Cat. No.: B145499

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Technical Guide: Physical Properties of 3,3-Dimethyl-1-indanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **3,3-Dimethyl-1-indanone**, with a specific focus on its melting and boiling points. The information herein is compiled for use by researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical Properties

3,3-Dimethyl-1-indanone is an organic compound that is typically encountered as a colorless to pale yellow, clear liquid at room temperature.^{[1][2]} This observation suggests that its melting point is below standard ambient temperature. While a precise melting point is not prominently documented in readily available literature, its liquid state under normal laboratory conditions is a key physical characteristic.

The boiling point of **3,3-Dimethyl-1-indanone** has been reported under both atmospheric and reduced pressure conditions, which is critical information for purification and handling during chemical synthesis.

Data Summary

The following table summarizes the key physical properties of **3,3-Dimethyl-1-indanone**.

Physical Property	Value	Conditions
Melting Point	Not available	Assumed to be below room temperature
Boiling Point	250.80 °C (estimated)	@ 760.00 mm Hg
122 °C	@ 16 mmHg	
Appearance	Colorless to pale yellow clear liquid	Standard conditions

Experimental Protocols

The determination of melting and boiling points are fundamental experimental procedures in organic chemistry for the characterization and purity assessment of a compound.

Melting Point Determination

The melting point of a solid organic compound is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens the melting point range. A standard method for determining the melting point involves a melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of the finely powdered solid compound is packed into a capillary tube, sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a heating block or an oil bath within a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a controlled, slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.

- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This property is highly dependent on atmospheric pressure.

Methodology (Capillary Method):

- **Sample Preparation:** A small volume (a few milliliters) of the liquid is placed in a small test tube or a fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Heating:** The test tube is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block, to ensure uniform heating.
- **Observation:** As the liquid is heated, a steady stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is then discontinued, and the liquid is allowed to cool.
- **Boiling Point Reading:** The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of an organic compound.

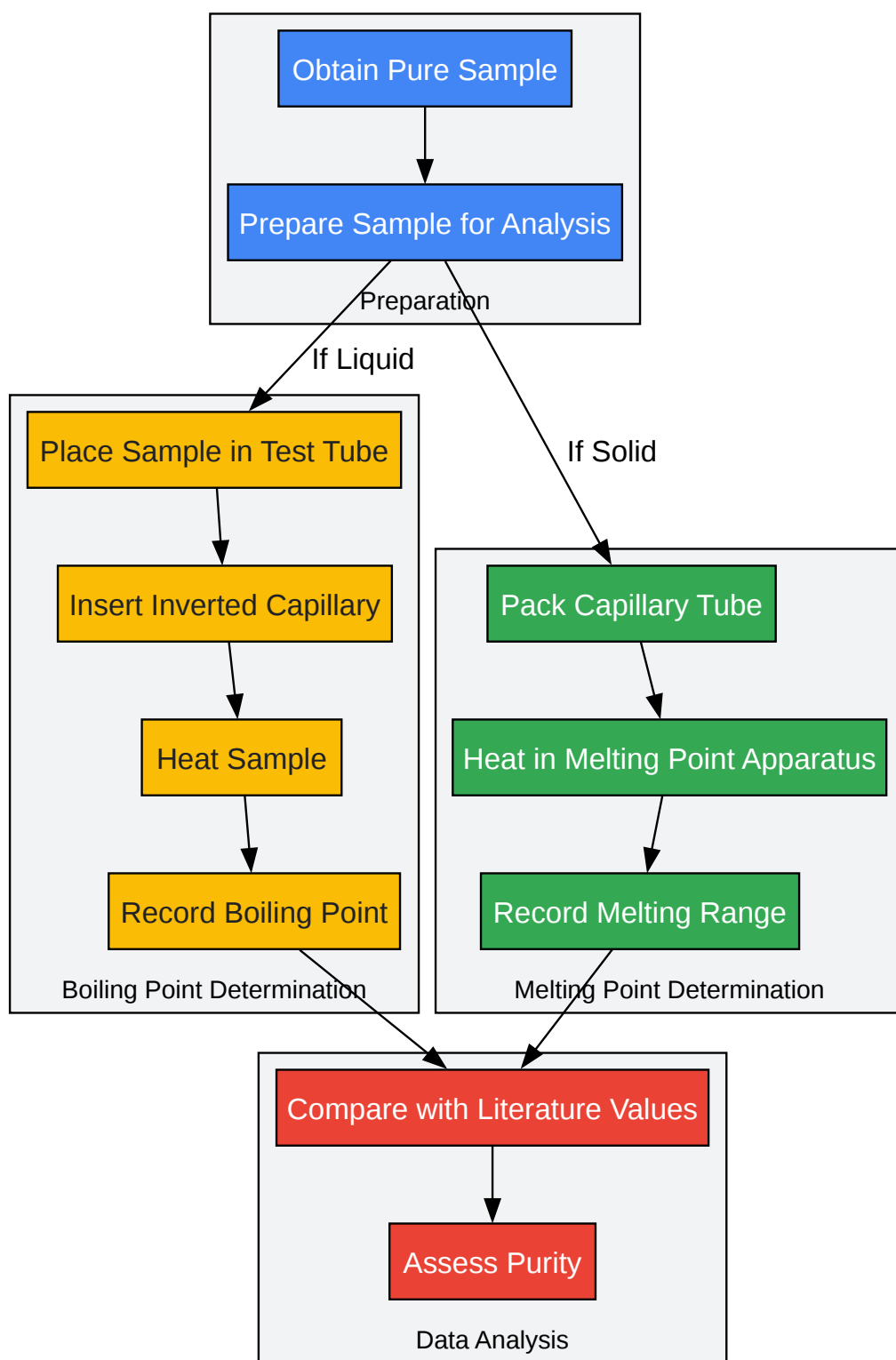


Figure 1: Generalized Workflow for Physical Property Determination

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- 2. 3,3-DIMETHYL-1-INDANONE, CasNo.26465-81-6 HENAN SUNLAKE ENTERPRISE CORPORATION China (Mainland) [sunlake.lookchem.com]
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